

# Technical Support Center: Proper Disposal of 2-(2-ethoxyethoxy)ethyl Acetate Waste

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Compound of Interest		
Compound Name:	2-(2-Ethoxyethoxy)ethyl acetate	
Cat. No.:	B089613	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information for the proper and compliant disposal of **2-(2-ethoxyethoxy)ethyl acetate** (CAS No. 112-15-2), also known as Diethylene Glycol Monoethyl Ether Acetate or Carbitol Acetate. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

## Frequently Asked Questions (FAQs)

Q1: What is **2-(2-ethoxyethoxy)ethyl acetate** and why is its disposal regulated?

A1: **2-(2-ethoxyethoxy)ethyl acetate** is a colorless liquid commonly used as a solvent in coatings, lacquers, and printing inks.[1][2] Its disposal is regulated because it is considered a hazardous chemical that can cause serious eye irritation.[1][3] Like other glycol ethers, improper disposal can pose risks to human health and the environment. The substance is soluble in water, meaning it can easily spread in water systems if not handled correctly.[3][4]

Q2: Is **2-(2-ethoxyethoxy)ethyl acetate** waste classified as hazardous waste?

A2: Yes, this material and its container must be disposed of as hazardous waste.[5][6] According to the OSHA Hazard Communication Standard, it is considered a hazardous chemical.[3] Waste generators are legally responsible for determining if a discarded chemical is classified as hazardous and must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1][3]



Q3: Can I pour small amounts of this waste down the drain?

A3: No. Under no circumstances should this chemical waste be emptied into drains, sewers, or waterways.[1][5][7][8] This is to prevent environmental contamination and potential damage to wastewater treatment systems.[7]

Q4: What is the correct procedure for collecting and storing this waste pending disposal?

A4: All waste containing **2-(2-ethoxyethoxy)ethyl acetate** should be collected in suitable, sealable, and clearly labeled containers.[3][8] Store these containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, heat, sparks, and open flames.[3][7] Ensure containers are protected from physical damage and checked regularly for leaks.[7][9]

Q5: How should I handle a spill?

A5: For minor spills, ensure adequate ventilation and wear appropriate Personal Protective Equipment (PPE), including gloves and safety goggles.[1][10] Remove all ignition sources.[1][7] Contain the spill using an inert absorbent material like sand, vermiculite, or dry earth.[1][5] Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal as hazardous waste.[8][11] For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency responders.[7][12]

Q6: Who should I contact for the final disposal of the waste?

A6: The final disposal must be handled by a licensed and approved waste disposal company. [4][11] Always consult your institution's EHS department to coordinate waste pickup and ensure all regulatory requirements are met.[7]

## **Troubleshooting Guide**



Issue/Problem	Recommended Action & Solution	
Uncertainty about waste classification	Do not proceed with disposal. Contact your EHS department immediately. They can provide guidance on proper waste characterization based on local and national regulations.[3]	
An unlabeled container of chemical waste is found	Assume the contents are hazardous. Do not open or mix with other waste. Secure the container in a safe location and immediately report it to your lab supervisor and EHS department for identification and proper labeling.	
The waste is mixed with other solvents	Do not mix incompatible waste streams. The mixture must be treated as hazardous waste.  Provide a complete list of all components to your EHS officer and the waste disposal company for proper handling and disposal.	
A spill occurs near a drain	Prevent entry into the drain. Immediately use spill socks or other absorbent materials to create a barrier around the drain.[1][13] Proceed with the spill cleanup protocol.	

## **Chemical Data for Disposal Consideration**

This table summarizes key physicochemical properties that inform the handling and disposal protocols for **2-(2-ethoxyethoxy)ethyl acetate**.



Property	Value	Significance for Disposal	Source
CAS Number	112-15-2	Unique identifier for the chemical.	[3][14][15]
Synonyms	Carbitol acetate, Diethylene glycol monoethyl ether acetate, Ethyldiglycolacetate	Aids in identifying the chemical on various safety and regulatory documents.	[1][3][16]
Physical State	Colorless Liquid	Affects spill response; liquid can flow and spread.	[2]
Flash Point	98 °C (208.4 °F) - closed cup	Indicates the substance is a combustible liquid, requiring control of ignition sources during handling and storage.	[14]
Water Solubility	Miscible	High water solubility increases its mobility in the environment, making containment critical. It should not be disposed of in drains.	[3][9]
Partition Coefficient (log Kow)	0.71 - 0.74	A low value indicates a preference for water over fatty tissues, suggesting low bioaccumulation potential but high mobility in aqueous environments.	[3][5]



## **Standard Protocol for Waste Management**

Publicly available protocols for the chemical neutralization of **2-(2-ethoxyethoxy)ethyl acetate** in a laboratory setting are not standard practice. The required procedure is to segregate and store the waste for collection by a licensed professional service.

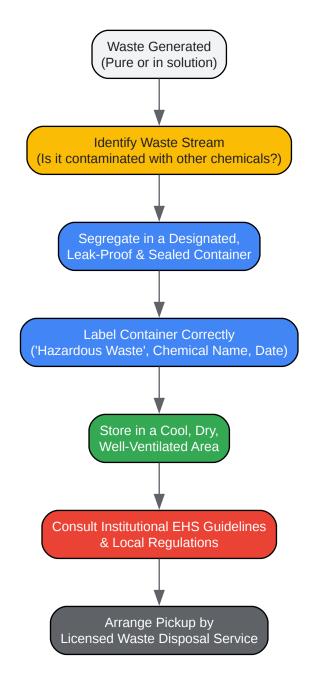
Step-by-Step Protocol for Waste Collection and Spill Management:

- Wear Appropriate PPE: Before handling the chemical or its waste, put on safety goggles, chemical-resistant gloves (e.g., PVC), and a lab coat.[9]
- Waste Segregation: Collect all waste containing 2-(2-ethoxyethoxy)ethyl acetate (including contaminated consumables) in a designated, compatible, and leak-proof container. Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name
   "2-(2-ethoxyethoxy)ethyl acetate," and any other contaminants present. Note the accumulation start date.
- Secure Storage: Tightly seal the container and store it in a designated satellite accumulation area that is cool, dry, and well-ventilated. Ensure it is away from heat and incompatible materials.[7][9]
- Spill Response:
  - Alert Personnel: Notify others in the immediate area. [12]
  - Containment: Confine the spill by absorbing it with an inert material (vermiculite, sand).[1]
     [5] Work from the outside of the spill inward to prevent spreading.[10][13]
  - Collection: Use spark-proof tools to collect the absorbed material and place it in a sealable container for disposal.[8]
  - Decontamination: Clean the spill area thoroughly.[1]
- Arrange for Disposal: Contact your EHS department to schedule a pickup by a licensed hazardous waste disposal contractor.[7]



### **Visual Workflow Guides**

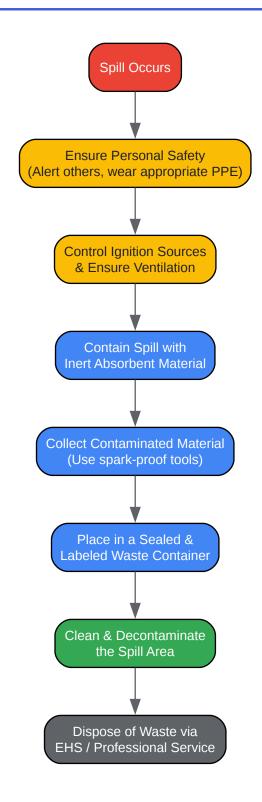
The following diagrams illustrate the decision-making processes for waste disposal and spill response.



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Caption: Waste Disposal Decision Workflow.





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Caption: Spill Response Workflow.



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